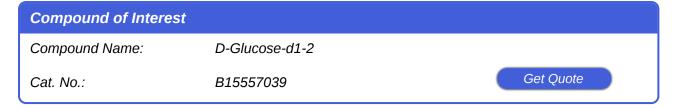


# Physical and chemical properties of D-Glucosed1-2 for research.

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# A Technical Guide to D-Glucose-d1-2 for Advanced Research

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **D-Glucose-d1-2**, a deuterated isotopologue of D-glucose, and its applications in metabolic research. This document is intended for researchers, scientists, and professionals in drug development who are utilizing stable isotope tracers to investigate cellular metabolism and disease states.

#### **Core Properties of D-Glucose-d1-2**

**D-Glucose-d1-2** is a valuable tool in metabolic studies, where the deuterium label at the C-2 position allows for the tracing of glucose through various biochemical pathways. Its physical and chemical properties are crucial for the design and interpretation of such experiments.

#### **Physical and Chemical Data**

The following table summarizes the key physical and chemical properties of **D-Glucose-d1-2**. For properties where specific data for the d1-2 isotopologue is not readily available, values for unlabeled D-glucose or closely related deuterated analogs are provided as a reference.



Property	Value	Source
Chemical Name	D-Glucose-2-d	N/A
Synonyms	D-Glucose-d1-2, Dextrose-d1-2	[1]
CAS Number	51517-59-0	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> DO <sub>6</sub>	[2][3]
Molecular Weight	181.16 g/mol	[2][3]
Appearance	White to off-white solid	[1]
Melting Point	150-152 °C (for D-Glucose- d12)	[4]
Solubility	Highly soluble in water; sparingly soluble in ethanol.	[5]
Isotopic Purity	Typically ≥97 atom % D for similar deuterated glucose molecules.	[4]
Storage	Store at room temperature, away from light and moisture.	

## **Applications in Research**

**D-Glucose-d1-2** serves as a stable isotope tracer to elucidate metabolic pathways and quantify fluxes.[1] Its primary applications are in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) based metabolic flux analysis. The deuterium label at the C-2 position provides specific insights into the activity of enzymes that act on this position of the glucose molecule.

Deuteration can also influence the pharmacokinetic and metabolic profiles of molecules, a principle that is increasingly explored in drug development.[2]

# **Experimental Protocols**



The following are generalized protocols for the use of **D-Glucose-d1-2** in cell culture experiments for metabolic flux analysis. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

#### **General Experimental Workflow for Metabolic Tracing**

The overall process of using **D-Glucose-d1-2** as a tracer in metabolic studies follows a standardized workflow from cell culture to data analysis.



# Preparation Prepare Culture Medium with D-Glucose-d1-2 Culture Cells to **Desired Density** Experiment Incubate Cells with Labeled Medium Quench Metabolism (e.g., with cold methanol) **Extract Metabolites** Analysis Analyze Metabolite Extracts (NMR or LC-MS/GC-MS) Process Raw Data

#### General Experimental Workflow for Metabolic Tracing

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Calculate Metabolic Fluxes

Caption: A generalized workflow for metabolic tracing experiments using **D-Glucose-d1-2**.



#### **Protocol for NMR-Based Metabolic Flux Analysis**

- 1. Sample Preparation:
- Culture cells in a medium containing **D-Glucose-d1-2** as the primary glucose source.
- After the desired incubation period, rapidly quench metabolism by washing cells with ice-cold saline and extracting metabolites with a cold solvent (e.g., 80% methanol).
- Lyse the cells and centrifuge to remove cell debris.
- Dry the metabolite extract and reconstitute in a deuterated solvent (e.g., D<sub>2</sub>O) for NMR analysis.
- 2. NMR Spectroscopy:
- Acquire one-dimensional (1D) <sup>1</sup>H and <sup>13</sup>C NMR spectra to identify and quantify major metabolites.
- For more detailed analysis, acquire two-dimensional (2D) NMR spectra such as <sup>1</sup>H-<sup>13</sup>C
  HSQC (Heteronuclear Single Quantum Coherence) to resolve overlapping signals and confirm assignments.
- The deuterium at the C-2 position will result in a splitting pattern or a change in the chemical shift of the adjacent protons and carbons, which can be monitored to trace the fate of the label.

# Protocol for Mass Spectrometry-Based Metabolic Flux Analysis

- 1. Sample Preparation:
- Follow the same procedure as for NMR for cell culture, labeling, quenching, and metabolite extraction.
- The dried metabolite extract is reconstituted in a solvent compatible with the chosen chromatography method (e.g., 50% acetonitrile for LC-MS).



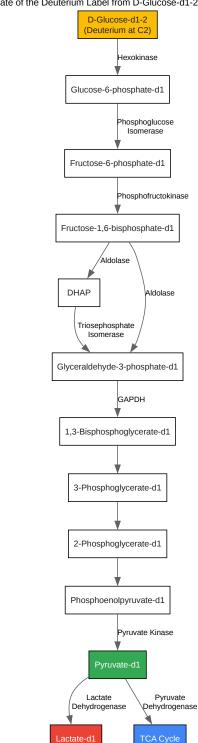
#### 2. LC-MS/GC-MS Analysis:

- Separate the metabolites using liquid chromatography (LC) or gas chromatography (GC).
- Analyze the eluting metabolites using a mass spectrometer to determine their mass-tocharge ratio (m/z) and fragmentation patterns.
- The incorporation of deuterium from **D-Glucose-d1-2** into downstream metabolites will result in a mass shift of +1 Da, allowing for the tracing of the label.

#### **Tracing D-Glucose-d1-2 through Glycolysis**

Glycolysis is a fundamental metabolic pathway that breaks down glucose into pyruvate. By tracing the deuterium label from **D-Glucose-d1-2**, researchers can gain insights into the activity of this pathway.





Fate of the Deuterium Label from D-Glucose-d1-2 in Glycolysis

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Caption: The deuterium label from **D-Glucose-d1-2** is retained through the glycolytic pathway to pyruvate.

As illustrated, the deuterium atom at the C-2 position of glucose is retained on the corresponding carbon atom throughout the glycolytic pathway, ultimately labeling pyruvate at the C-2 position. This labeled pyruvate can then be further metabolized and traced into the TCA cycle or fermentation products like lactate.

#### Conclusion

**D-Glucose-d1-2** is a powerful and specific tracer for investigating glucose metabolism. Its use in conjunction with modern analytical techniques like NMR and mass spectrometry provides researchers with detailed insights into the intricate network of metabolic pathways. The experimental protocols and pathway diagrams provided in this guide serve as a foundation for designing and executing robust metabolic studies in various research and drug development settings.

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